An In-depth Technical Guide to the Physical Characteristics of Yellow OB Powder

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Yellow OB*
CAS No.:	*131-79-3*
Cat. No.:	*B1672316*

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Introduction

Yellow OB, also known by a variety of synonyms including C.I. Solvent Yellow 6 and 1-(o-tolylazo)-2-naphthylamine, is an azo dye.[1] Historically, it was used as a food coloring (FD&C Yellow No. 4) but has since been delisted for this purpose.[1][2] It is characterized as a yellow to orange powder, or as deep red or bright yellow needles when crystallized from alcohol.[1][2] This technical guide provides a comprehensive overview of the key physical characteristics of **Yellow OB** powder, complete with detailed experimental protocols for their determination.

Core Physical and Chemical Properties

A summary of the essential physical and chemical data for **Yellow OB** is presented in Table 1.

Table 1: Physical and Chemical Properties of **Yellow OB**

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Property	Value	Reference
Chemical Name	1-[(2-Methylphenyl)azo]-2-naphthalenamine	[1]
Synonyms	C.I. Solvent Yellow 6, 1-o-tolylazo-2-naphthylamine, FD & C Yellow no. 4, Ext. D & C Yellow no. 10, C.I. 11390	[1]
CAS Number	131-79-3	[1][2]
Molecular Formula	$C_{17}H_{15}N_3$	[1]
Molecular Weight	261.32 g/mol	[1]
Appearance	Orange or yellow powder; Deep red crystals or bright yellow needles from alcohol.	[1][2]
Melting Point	122-126 °C	[1][2]

Solubility Profile

Yellow OB is practically insoluble in water.[1] Its solubility in various organic solvents is a key characteristic for its application and analysis.

Table 2: Solubility of **Yellow OB**

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Solvent	Solubility	Reference
Water	Practically Insoluble	[1]
Alcohol	Soluble	[1][2]
Ether	Soluble	[1][2]
Benzene	Soluble	[1][2]
Carbon Tetrachloride	Soluble	[1][2]
Vegetable Oils	Soluble	[1][2]
Glacial Acetic Acid	Soluble	[1][2]

An alcoholic solution of **Yellow OB** becomes redder upon the addition of HCl, while the addition of NaOH does not alter its color.[1][2]

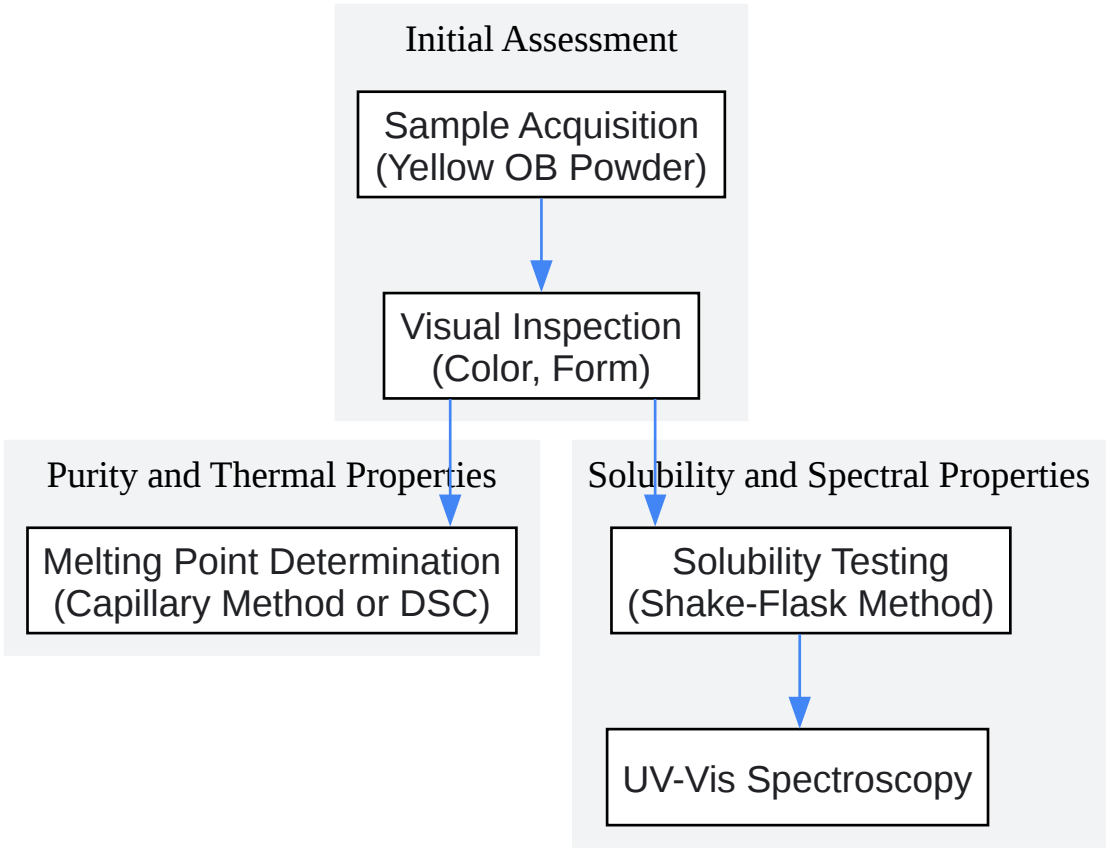
Experimental Protocols

The following sections detail the methodologies for determining the key physical characteristics of **Yellow OB** powder.

General Workflow for Physical Characterization

The physical characterization of a powder such as **Yellow OB** follows a logical workflow to determine its identity, purity, and solubility. This process is crucial for quality control and for understanding its behavior in various applications.

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Caption: Workflow for the physical characterization of **Yellow OB** powder.

Melting Point Determination (Capillary Method)

This method is a classical and widely used technique for determining the melting point of a solid organic compound.

Objective: To determine the temperature range over which the solid **Yellow OB** powder transitions to a liquid state.

Materials:

- **Yellow OB** powder
- Capillary tubes (sealed at one end)

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- Melting point apparatus or Thiele tube setup
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **Yellow OB** powder is finely ground using a mortar and pestle. The open end of a capillary tube is pushed into the powder to pack a small amount (1-2 mm in height) into the sealed end. The tube is then tapped gently to ensure the powder is compact.
- Apparatus Setup:
  - Melting Point Apparatus: The capillary tube is inserted into the sample holder of the apparatus.
  - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band or thread, ensuring the sample is aligned with the thermometer bulb. The thermometer and tube are then immersed in the oil of the Thiele tube.
- Heating: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.
- Purity Assessment: A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound. An impure sample will exhibit a depressed and broader melting point range.

Solubility Determination (Shake-Flask Method)

This protocol is based on the OECD 105 guideline for testing the solubility of substances in water and can be adapted for organic solvents.

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Objective: To determine the solubility of **Yellow OB** powder in various solvents.

Materials:

- **Yellow OB** powder
- Selected solvents (e.g., ethanol, ether, benzene)
- Flasks with stoppers
- Shaking apparatus (e.g., orbital shaker or magnetic stirrer)
- Analytical balance
- Temperature-controlled environment (e.g., water bath)
- Filtration or centrifugation equipment
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer)

Procedure:

- Preparation of Supersaturated Solution: An excess amount of **Yellow OB** powder is added to a known volume of the solvent in a flask.
- Equilibration: The flask is sealed and agitated in a temperature-controlled environment (e.g., 25°C) for a sufficient time to reach equilibrium (typically 24-48 hours). The presence of undissolved solid should be visually confirmed to ensure saturation.
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration. Care must be taken to avoid temperature changes during this step.
- Analysis: The concentration of **Yellow OB** in the clear, saturated solution is determined using a suitable analytical method, such as UV-Vis spectroscopy.
- Expression of Results: The solubility is expressed as the mass of the solute per volume or mass of the solvent (e.g., g/L or mg/mL).

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UV-Visible Spectroscopy

UV-Vis spectroscopy is used to determine the absorption spectrum of **Yellow OB**, which is useful for quantitative analysis and characterization.

Objective: To obtain the UV-Visible absorption spectrum of **Yellow OB** in a suitable solvent and determine its wavelength of maximum absorbance (λmax).

Materials:

- **Yellow OB** powder
- Spectroscopic grade solvent (e.g., ethanol)
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer
- Quartz cuvettes

Procedure:

- Preparation of Stock Solution: A stock solution of **Yellow OB** is prepared by accurately weighing a small amount of the powder and dissolving it in a known volume of the solvent in a volumetric flask.
- Preparation of Working Solutions: A series of dilutions are made from the stock solution to prepare working solutions of known concentrations.
- Instrument Setup: The spectrophotometer is turned on and allowed to warm up.
- Blank Measurement: A cuvette is filled with the pure solvent, and a baseline or "blank" spectrum is recorded. This is subtracted from the sample spectra.[3]
- Sample Measurement: The cuvette is rinsed and filled with one of the working solutions. The absorption spectrum is recorded over a relevant wavelength range (e.g., 250-700 nm for an azo dye).[4]

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- Data Analysis: The wavelength of maximum absorbance (λmax) is identified from the spectrum. According to the Beer-Lambert law, the absorbance at λmax is directly proportional to the concentration of the dye, allowing for quantitative analysis.

Conclusion

This technical guide has provided a detailed overview of the core physical characteristics of **Yellow OB** powder, supported by established experimental protocols. The data presented in the tables and the methodologies described offer a valuable resource for researchers, scientists, and drug development professionals for the identification, purity assessment, and handling of this compound. The provided workflow diagram illustrates a systematic approach to the physical characterization of such a substance.

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